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Mecarbinate: A Pharmaceutical Intermediate with Limited Agrochemical Application Data

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While **Mecarbinate** is noted in some literature for its potential application in agrochemical formulations, a comprehensive review of available scientific and technical information reveals its primary and well-documented role is as a key intermediate in the synthesis of the antiviral drug Arbidol Hydrochloride. Data supporting its direct and significant use as an active ingredient in commercially available pesticides or herbicides, including detailed efficacy, mode of action, and environmental fate studies, is scarce in the public domain.

This technical guide synthesizes the available information on **Mecarbinate**, focusing on its chemical properties, synthesis, and established applications, while also highlighting the current knowledge gaps regarding its role in agrochemicals.

Physicochemical Properties of Mecarbinate

A summary of the key physicochemical properties of **Mecarbinate** is presented in Table 1. This data is essential for understanding its behavior in chemical synthesis and potential formulation processes.



Property	Value	Source
CAS Number	15574-49-9	[1][2][3]
Molecular Formula	C13H15NO3	[1][2][3]
Molecular Weight	233.26 g/mol	[1][2]
Melting Point	210.0 to 214.0 °C	[2][3]
Boiling Point (Predicted)	399.8 ± 37.0 °C	[2]
Density (Predicted)	1.20 ± 0.1 g/cm ³	[2]
Solubility	≥ 7.1 mg/mL in DMSO	[4]
Appearance	White to orange to green crystalline powder	[3]

Synthesis of Mecarbinate

Mecarbinate is synthesized through the reaction of p-benzoquinone and ethyl 3-(methylamino)-2-butenoate. Several protocols exist, with variations in solvents and reaction conditions.

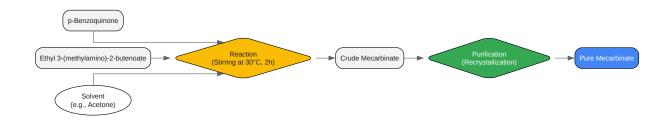
Experimental Protocol for Mecarbinate Synthesis

A common laboratory-scale synthesis protocol is as follows:

- Reaction Setup: To a 250 ml round-bottom flask, add p-benzoquinone (11.89 g, 0.11 mol) and 120 ml of acetone. Stir the mixture until the p-benzoquinone is well-dispersed.[2][5]
- Addition of Reactant: Slowly add a solution containing 0.11 mol of ethyl 3-(methylamino)-2butenoate to the flask dropwise.[2][5]
- Reaction: Stir the reaction mixture at 30°C for 2 hours.[2][5]
- Solvent Removal: After the reaction is complete, remove the solvent by distillation.[2][5]
- Purification: Purify the crude product by recrystallization from acetone.[2][5]



An alternative method involves dissolving p-benzoquinone in 1,2-dichloroethane, heating to 50°C, and then adding the ethyl 3-(methylamino)-2-butenoate solution, followed by refluxing for 12 hours.[5] Patents also describe methods using a Lewis acid catalyst in a chlorinated hydrocarbon solvent to improve yield and purity.[6]



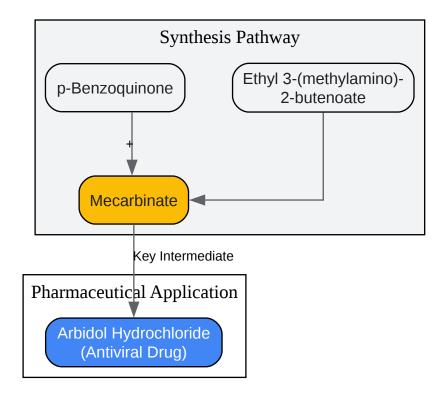
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Caption: General workflow for the synthesis of **Mecarbinate**.

Role as a Pharmaceutical Intermediate

The most significant and well-documented application of **Mecarbinate** is as a crucial intermediate in the manufacturing of Arbidol Hydrochloride.[2][7][8][9] Arbidol is an antiviral treatment effective against influenza A and B viruses.[8] The purity and quality of **Mecarbinate** are critical for the efficacy and safety of the final pharmaceutical product.[9]





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Caption: **Mecarbinate**'s role as an intermediate for Arbidol.

Putative Role in Agrochemicals

Several sources make general statements about **Mecarbinate**'s use in the formulation of herbicides and pesticides to enhance crop yields.[3][10] One source categorizes it as an insecticide.[10] However, these claims are not substantiated with detailed scientific studies in the available literature. There is a lack of information on:

- Mode of Action: The specific biochemical or physiological mechanism by which Mecarbinate would act as an insecticide or herbicide is not described.
- Efficacy Data: No quantitative data, such as LC₅₀ (lethal concentration for 50% of test subjects) or EC₅₀ (effective concentration for 50% of subjects) values against specific pests or weeds, is publicly available.
- Formulation Details: Specifics on the types of agrochemical formulations (e.g., emulsifiable concentrates, wettable powders) in which **Mecarbinate** is used, and at what concentrations,



are not provided.

Degradation Pathways: Information on the environmental fate and degradation of
Mecarbinate in soil, water, or biological systems is not available. This is a critical aspect for any compound used in agriculture.

Toxicity Profile

The available toxicity data for **Mecarbinate** is limited. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides some hazard statements.

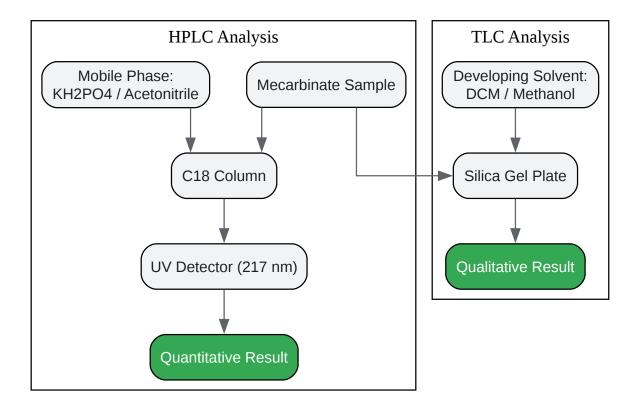
Hazard Statement	Description	Source
H302	Harmful if swallowed	[1][11][12]
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]
H400	Very toxic to aquatic life	[1][12]
H410	Very toxic to aquatic life with long lasting effects	[12]

An acute toxicity study in mice reported an intraperitoneal LD50 of >10 g/kg.[2]

Analytical Methods

For quality control during its synthesis and use as a pharmaceutical intermediate, High-Performance Liquid Chromatography (HPLC) and Thin-Layer Chromatography (TLC) are employed.[8] A reported HPLC method utilizes a C18 column with a mobile phase of potassium dihydrogen phosphate solution and acetonitrile, with detection at 217 nm.[8] For TLC, a silica gel plate is used with a developing solvent of dichloromethane and methanol.[8]





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Caption: Analytical workflow for **Mecarbinate** quality control.

Conclusion

In summary, **Mecarbinate** is a well-characterized chemical compound with established protocols for its synthesis and a primary, commercially significant role as a precursor to the antiviral medication Arbidol Hydrochloride. While there are mentions of its use in agrochemical formulations, the lack of detailed, publicly available scientific data on its mode of action, efficacy, and environmental impact in this context suggests that this is either a minor, historical, or not widely adopted application. For researchers and professionals in drug development, **Mecarbinate** remains a compound of significant interest. For those in the agrochemical sector, further research would be required to validate its potential as an active ingredient or formulation component.



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